

# Essential Safety and Operational Guidance for Handling Triallyl Cyanurate

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## Compound of Interest

Compound Name: *Triallyl cyanurate*

Cat. No.: *B085880*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential safety and logistical information for the handling of **Triallyl cyanurate** (TAC), a chemical intermediate used in the production of rubbers, resins, and polymers.<sup>[1]</sup> Adherence to these procedural guidelines is critical for minimizing risk and ensuring safe operational conduct.

## Key Safety Data

The following table summarizes essential quantitative data for **Triallyl cyanurate**.

Property	Value	Source
CAS Number	101-37-1	[2]
Molecular Formula	C12H15N3O3	[2][3]
Molecular Weight	249.27 g/mol	[3]
Appearance	Colorless to slightly yellow or brownish solid	[4]
Melting Point	27°C (80.6°F)	[2]
Boiling Point	162°C at 0.33kPa	[2]
Autoignition Temperature	410°C (770°F)	[4][5]
Oral LD50 (rat)	590 mg/kg	[2]
Dermal LD50 (rabbit)	8600 mg/kg	[2]

## Personal Protective Equipment (PPE)

When handling **Triallyl cyanurate**, the following personal protective equipment is mandatory to prevent exposure.

PPE Category	Specific Requirements	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	Protects against splashes and dust particles.[3][4]
Skin Protection	Chemical impermeable gloves and fire/flammable resistant and impervious clothing.	Prevents skin contact and absorption.[4]
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced. A NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter should be worn where the neat chemical is handled.[4][6]	Protects against inhalation of harmful dusts, mists, or vapors.[4]

## Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if feeling unwell.[2][7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap. If skin irritation occurs, seek medical attention.[2][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing and consult a doctor.[4][8]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[2][4]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Triallyl cyanurate** is essential for maintaining a safe laboratory environment.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Keep it away from heat, sparks, flames, and other sources of ignition.[8]
- Store separately from incompatible materials such as oxidizing agents, strong acids, strong bases, peroxides, and strong reducing agents.[7][9]

### 2. Handling and Use:

- All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[4\]](#)
- Wash hands and face thoroughly after handling.[\[2\]](#)[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[4\]](#)

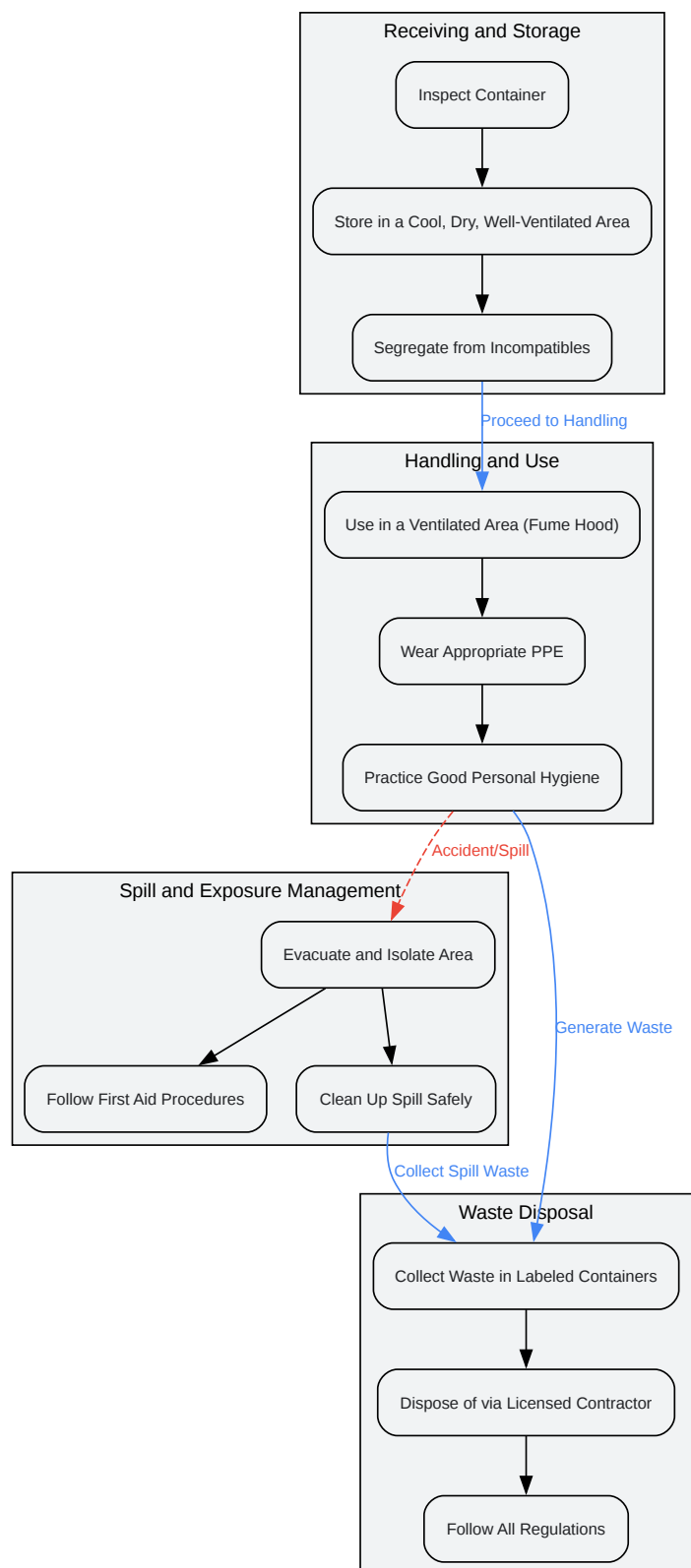
### 3. Spill Management:

- In case of a spill, evacuate unnecessary personnel from the area.[\[7\]](#)
- Remove all sources of ignition.[\[4\]](#)
- For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[\[6\]](#) Use absorbent paper dampened with the same solution to clean up any remaining material.[\[6\]](#)
- For larger spills, contain the spill with dikes or absorbents to prevent it from entering sewers or waterways.[\[7\]](#)
- The cleanup crew must wear appropriate personal protective equipment.[\[7\]](#)

### 4. Disposal Plan:

- Dispose of **Triallyl cyanurate** and its container in accordance with all applicable local, regional, and national regulations.[\[2\]](#)[\[4\]](#)
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Do not dispose of waste into the sewer system.[\[7\]](#)
- Waste packaging should be recycled where possible; otherwise, it should be disposed of via a licensed waste disposal contractor.[\[10\]](#)

## Diagram of Triallyl Cyanurate Handling Workflow

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Caption: Workflow for the safe handling of **Triallyl cyanurate**.

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## References

- 1. chemwinform.com [chemwinform.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. echemi.com [echemi.com]
- 6. TRIALLYL ISOCYANURATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. s3.amazonaws.com [s3.amazonaws.com]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. fishersci.com [fishersci.com]
- 10. avient.com [avient.com]
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